

Introduction: The Convergence of a Privileged Scaffold and a Versatile Functional Group

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Compound of Interest

Compound Name: *3-ethynyl-3,4-dihydro-2H-1-benzopyran*
Cat. No.: *B13518662*

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In the landscape of modern drug discovery and materials science, the benzopyran scaffold stands out as a "privileged structure." Its fused benzene and pyran ring system is a core component in a vast array of biologically active natural products and synthetic compounds, from anticoagulants to potassium channel activators.[1][2] The inherent versatility of this scaffold allows for fine-tuning of its physicochemical and pharmacological properties through substitution.

Among the most impactful functional groups for this purpose is the ethynyl group ($-C\equiv CH$). The introduction of this small, rigid, and electron-rich moiety can profoundly influence a molecule's potency, selectivity, metabolic stability, and target-binding interactions.[3] Its linear geometry and ability to act as a hydrogen bond donor or participate in π -stacking make it a valuable tool for medicinal chemists.[3]

This guide provides a comprehensive, in-depth analysis of the systematic International Union of Pure and Applied Chemistry (IUPAC) nomenclature for benzopyrans substituted with one or more ethynyl groups. We will deconstruct the naming process, from the fundamental rules governing the parent heterocycle to the integration of substituents. This document is intended

for researchers, scientists, and drug development professionals who require a precise and unambiguous system for identifying and communicating these important chemical entities.

Part 1: The Benzopyran Core - Foundational Nomenclature

A benzopyran is a bicyclic heterocyclic organic compound resulting from the fusion of a benzene ring to a pyran ring.^{[1][4]} Understanding its basic structure and the corresponding nomenclature rules is the first critical step.

Isomers and Numbering

The fusion of the benzene and pyran rings can occur in two distinct ways, leading to two primary isomers:

- 1-Benzopyran (Chromene): The oxygen atom is in position 1. This is the most common and biologically significant isomer. The trivial name "chromene" is widely accepted and used in IUPAC nomenclature.^{[1][5]}
- 2-Benzopyran (Isochromene): The oxygen atom is in position 2.

The numbering of the ring system is fixed and follows a specific pattern, starting from the atom next to the fusion point in the heterocyclic ring and proceeding around the bicyclic system. It is crucial to note that the fusion carbons (e.g., 4a, 8a for 1-benzopyran) are included in the numbering sequence.

Indicated Hydrogen (H)

Since the pyran ring in benzopyran is not aromatic, it contains one sp^3 -hybridized carbon atom. The position of this saturated carbon must be specified to define the isomer unambiguously. This is achieved using the "indicated hydrogen" notation, where an italicized capital H is preceded by the locant of the saturated atom.^{[1][6]}

For 1-benzopyran (chromene), the two common forms are:

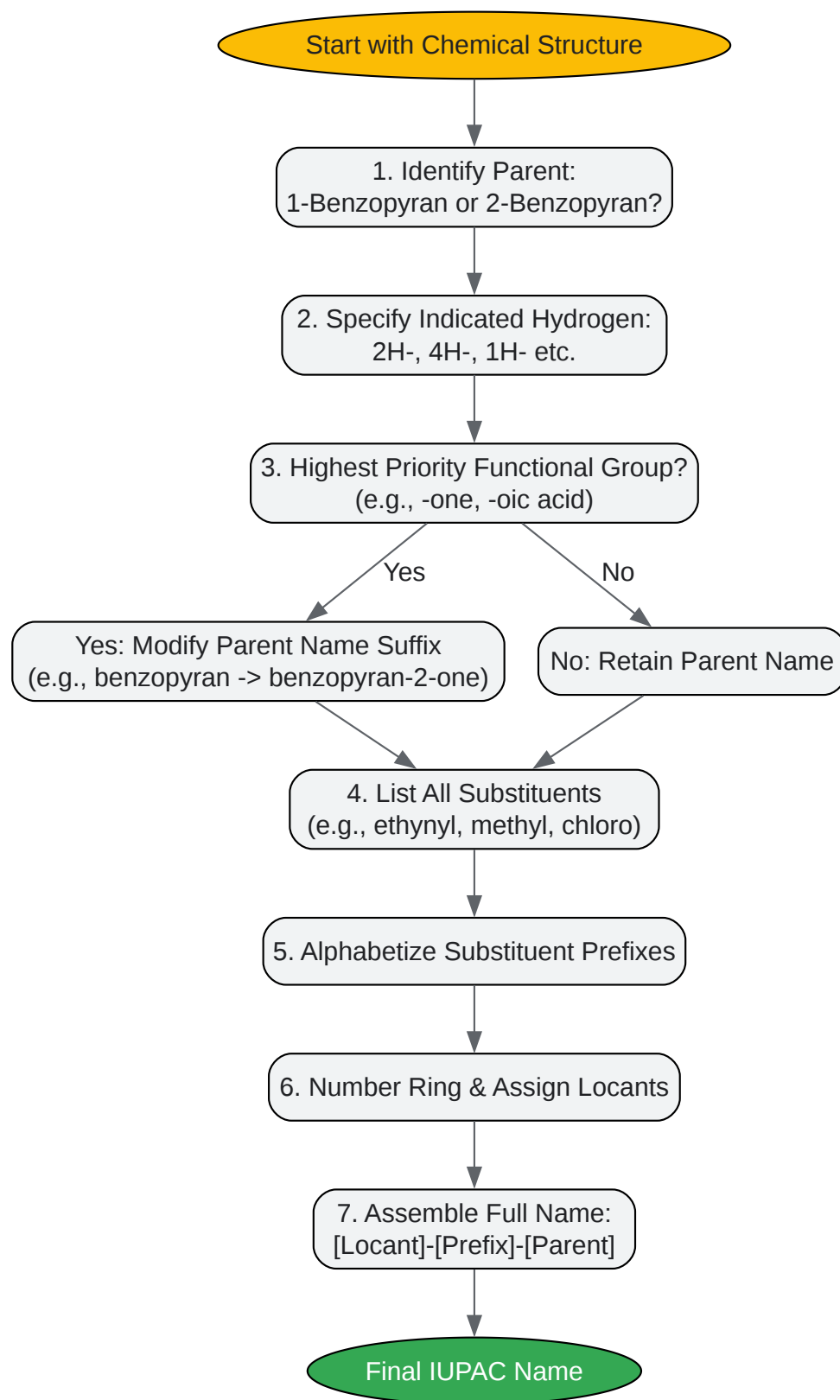
- 2H-1-Benzopyran (or 2H-Chromene)

- 4H-1-Benzopyran (or 4H-Chromene)

For 2-benzopyran (isochromene), the common form is:

- 1H-2-Benzopyran (or 1H-Isochromene)

The diagram below illustrates the structures and official IUPAC numbering for these parent heterocycles.



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Caption: Logical workflow for systematic IUPAC naming of substituted benzopyrans.

Conclusion

The IUPAC nomenclature for ethynyl-substituted benzopyrans is a robust and logical system designed for clarity and precision. By systematically identifying the parent heterocycle, specifying its hydrogenation state, locating all substituents, and assembling the name according to alphabetical priority, researchers can eliminate ambiguity. A thorough understanding of these rules, along with an awareness of common synonyms like "chromene," is essential for accurate communication within the scientific community and is a cornerstone of rigorous chemical research and development.

References

- Ethynyl group - Grokipedia. Grokipedia.
- Ethynyl group - Wikipedia. Wikipedia.
- Naming and Indexing of Chemical Substances for Chemical Abstracts™ - CAS. Chemical Abstracts Service.
- NOMENCLATURE OF FUSED AND BRIDGED FUSED RING SYSTEMS - IUPAC. International Union of Pure and Applied Chemistry.
- Nomenclature of a Benzopyran (Chromene) as a Substituent of an Aldehyde. Chemistry Stack Exchange.
- IUPAC Rules.
- Benzopyran – Knowledge and References. Taylor & Francis.
- p-2 parent hydrides - Nomenclature of Organic Chemistry. IUPAC Recommendations and Preferred Names 2013. Royal Society of Chemistry.
- p-3 characteristic (functional) and substituent groups - Nomenclature of Organic Chemistry. IUPAC Recommendations and Preferred Names 2013. Royal Society of Chemistry.
- Nomenclature of Organic Compounds. Unacademy.
- Confusion about Ethynyl estradiol IUPAC name. Chemistry Stack Exchange.
- Structural formula of coumarin (2H-1-benzopyran-2-one) with atom numbering. ResearchGate.
- Benzopyrans. Fisher Scientific.
- 6 - Nomenclature of Organic Chemistry. IUPAC Recommendations and Preferred Names 2013. Royal Society of Chemistry.
- Benzopyran | C₉H₈O | CID 9211 - PubChem. National Center for Biotechnology Information.
- What is the numbering of substituted benzene derivatives according to IUPAC nomenclature? Chemistry Stack Exchange.
- 6-Substituted benzopyrans as potassium channel activators: synthesis, vasodilator properties, and multivariate analysis. PubMed.

- 3,4-Dihydro-6-methyl-4-phenyl-2H-1-benzopyran-2-one. CAS Common Chemistry.

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Sources

- 1. [taylorandfrancis.com](https://www.taylorandfrancis.com) [[taylorandfrancis.com](https://www.taylorandfrancis.com)]
- 2. 6-Substituted benzopyrans as potassium channel activators: synthesis, vasodilator properties, and multivariate analysis [pubmed.ncbi.nlm.nih.gov]
- 3. grokipedia.com [grokipedia.com]
- 4. Benzopyrans | Fisher Scientific [fishersci.com]
- 5. Benzopyran | C₉H₈O | CID 9211 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. iupac.qmul.ac.uk [iupac.qmul.ac.uk]
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